

Benchmarking the sublimation fastness of Disperse Blue 7

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Compound of Interest

Compound Name: *Disperse Blue 7*

Cat. No.: *B1200070*

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A Comparative Guide to the Sublimation Fastness of Disperse Dyes, with a Focus on Alternatives to **Disperse Blue 7**

This guide provides a detailed comparison of the sublimation fastness of various disperse blue dyes, offering researchers, scientists, and drug development professionals objective data to inform their selection process. While specific quantitative data for **Disperse Blue 7** is not readily available in the public domain, this document benchmarks its performance by comparing it with other commonly used blue disperse dyes.

Understanding Sublimation Fastness

Sublimation fastness is a critical property of disperse dyes, particularly when applied to synthetic fibers like polyester.^[1] It describes the resistance of the dye to migrating from the solid to the gaseous state when subjected to heat.^{[1][2]} Dyes with poor sublimation fastness can lead to several issues during textile processing and end-use, including:

- Color changes in the original shade.^{[1][3]}
- Staining of adjacent fabrics or materials.^{[1][3]}
- Contamination of processing equipment.^[2]
- Poor color yield and fixation during thermal processes.^[1]

The sublimation fastness of a disperse dye is influenced by its molecular weight and structure; dyes with a higher molecular weight generally exhibit better sublimation fastness.[\[4\]](#)

Comparative Performance Data

The following table summarizes the sublimation fastness properties of several key blue disperse dyes. The ratings are based on the standard grey scale for staining, where a rating of 5 indicates negligible or no staining, and 1 indicates severe staining.

Dye Name	C.I. Name	Chemical Class	Sublimation Fastness (ISO 105-P01)
Disperse Blue 56	Disperse Blue 56	Anthraquinone	Moderate
Disperse Blue 77	Disperse Blue 77	Anthraquinone	Excellent [5]
Disperse Blue 79	Disperse Blue 79	Azo	Excellent [6][7]
Disperse Blue 165	Disperse Blue 165	Azo	Good [7]

Note: The fastness properties can vary depending on the depth of the shade, the specific substrate, and the dyeing conditions.

Experimental Protocols

The sublimation fastness of disperse dyes is typically evaluated using standardized test methods such as ISO 105-P01 or AATCC Test Method 117.[\[1\]\[3\]](#)

ISO 105-P01: Test for Colour Fastness to Dry Heat

This method determines the resistance of the color of textiles to the action of dry heat.

1. Apparatus and Materials:

- A heating device providing controlled temperature and pressure.
- White, undyed polyester fabric as the adjacent fabric.

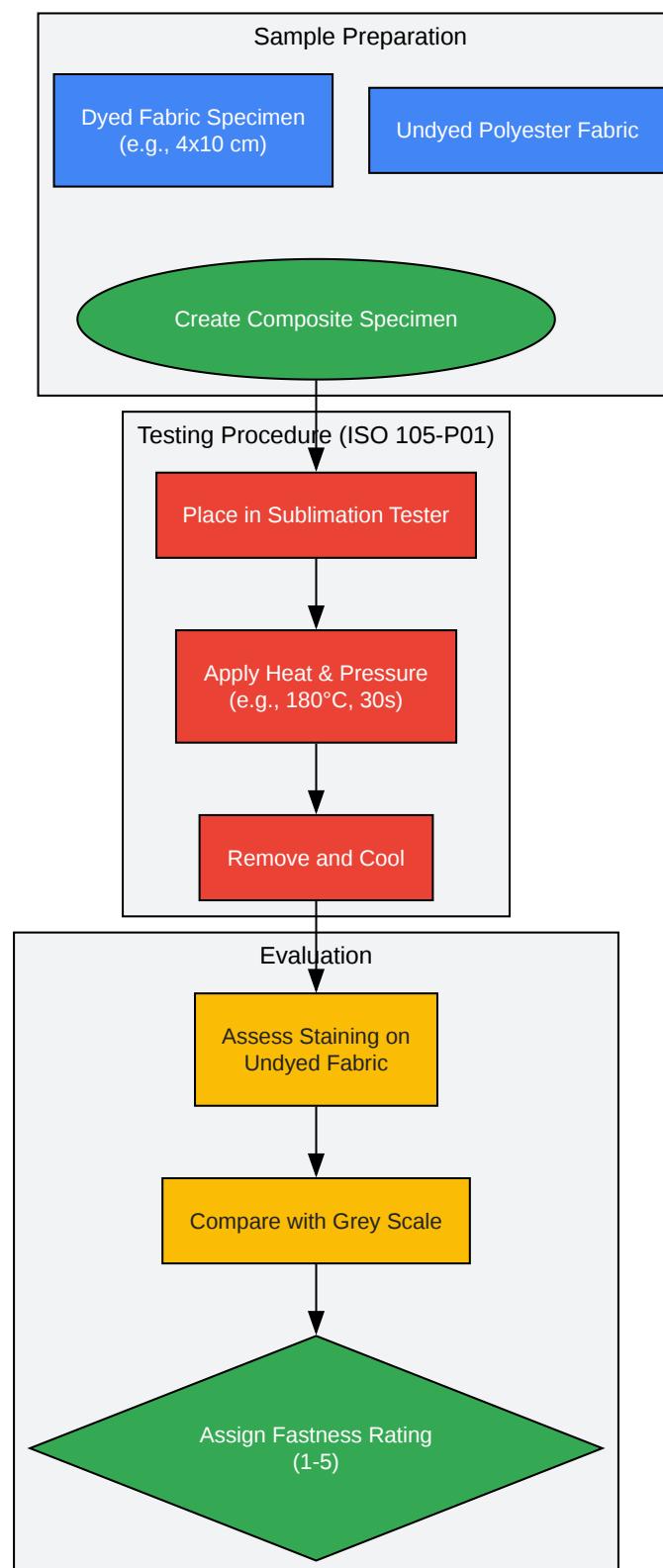
- Grey Scale for assessing staining.
- Specimen of the textile dyed with the test sample.

2. Procedure:

- A specimen of the dyed textile is placed in contact with a piece of undyed polyester fabric.
- The composite specimen is placed in the heating device and subjected to a specified temperature and pressure for a set duration (e.g., 180°C for 30 seconds).[1][3]
- Commonly tested temperatures are 150°C, 180°C, and 210°C for 30 seconds.[3]
- After the specified time, the composite specimen is removed and allowed to cool.
- The staining on the adjacent undyed fabric is assessed by comparing it with the Grey Scale for Staining under standardized lighting conditions.

Visualization of Experimental Workflow

The following diagram illustrates the standardized workflow for evaluating the sublimation fastness of disperse dyes.

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Caption: Workflow for Sublimation Fastness Testing.

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